

# An Overview of "iQ" Software for Research

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**Compound Focus: IQ-3**

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The table below summarizes the three primary "iQ" software packages identified, helping you distinguish their core applications:

Software Name	Primary Function	Key Application Areas
<b>Qualtrics Text iQ</b> [1] [2]	Advanced Text Analysis	Customer Experience (CX), Employee Experience (EX), Market Research
<b>Sphinx iQ3</b> [3]	Comprehensive Survey Platform	Survey programming, data collection, statistical analysis, text analysis
<b>Andor iQ3</b> [4]	Multi-Dimension Image Acquisition	Scientific imaging and spectroscopy, live cell biology

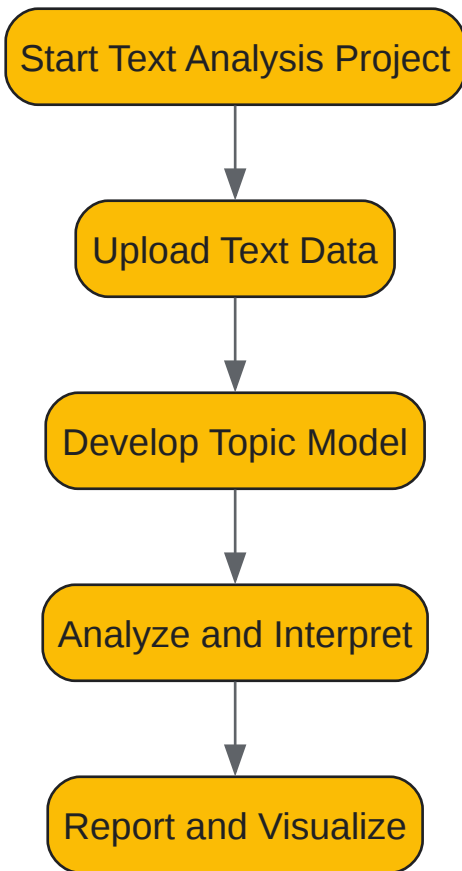
For analyzing open-ended text responses from surveys or research data, **Qualtrics Text iQ** and the text analysis features within **Sphinx iQ3** are the most directly relevant options [3] [1] [2].

## Protocol for Text Analysis with Qualtrics Text iQ

For researchers using Qualtrics Text iQ, the process involves setup, topic modeling, and analysis.

## Workflow Diagram

The following diagram illustrates the core workflow for a text analysis project:



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## Phase 1: Survey Design and Data Collection

Proper data collection is foundational. Adhering to best practices at this stage ensures higher quality data for analysis [1]:

- **Question Design:** Use the "essay" question variation for long responses and "single line" for short answers.
- **Avoid Bias:** Do not use "force response" on text entry questions, as this can lead to non-meaningful answers like "N/A".
- **Question Focus:** Ask only one question per text entry to avoid confusion and simplify analysis.
- **Prevent Fatigue:** Limit the number of text entry questions in a survey to reduce respondent dropout.

## Phase 2: Developing a Topic Model

Creating a model to categorize comments into topics is an iterative process. The table below outlines three complementary approaches [1]:

Approach	Description	When to Use
<b>Top-Down</b>	Create topics based on pre-existing hypotheses or industry-standard starter packs.	When you have clear expectations about the themes that will appear.
<b>Bottom-Up</b>	Read through a sample of responses first to identify emergent trends, then build topics to match.	When exploring new areas without strong prior assumptions.
<b>Automatic</b>	Use Qualtrics' AI to analyze responses and recommend topics and structures.	To speed up the initial model creation or to validate manually created topics.

After creating initial topics, you can refine the model by creating new topics for untagged comments or adjusting queries to capture missed relevant comments [1].

## Phase 3: Analysis, Visualization, and Insight Generation

Once your topic model is stable, you can use various widgets and filters to gain insights [1]:

- **Bubble Chart Widget:** Visualize all topics, where bubble size indicates the volume of comments and color indicates average sentiment.
- **Filtering:** Click on a topic bubble to filter the entire dashboard, allowing you to see metrics like NPS for a specific issue.
- **Trend Analysis:** Use line charts to track how the volume or sentiment of a topic changes over time.
- **Drill-Down:** Read individual comments within a filtered topic to understand the context behind the quantitative data.

## Best Practices for Text Analysis Projects

Beyond specific software, these general practices can improve any text analysis project [5]:

- **Define Goals First:** Clearly identify the goals of your analysis before collecting data. This determines the method, the amount of data needed, and the sampling plan.

- **Plan Your Data Sampling:** It is often more effective to use a representative sample of your data than to attempt analyzing an entire massive dataset. Consider:
  - **Random Sampling:** Randomly selecting a subset of documents from the entire dataset.
  - **Stratified Sampling:** Dividing the dataset into distinct groups (e.g., by customer type or region) and then randomly sampling from each group.
- **Understand Saturation:** In text analysis, adding more data eventually stops providing new insights. Start with a mid-sized dataset and expand only if necessary.

## Specialized Software for Other Research Domains

The other "iQ" software packages cater to different scientific fields [3] [4] [6]:

- **Sphinx iQ3** is a full-spectrum survey solution that also includes text analysis capabilities, allowing for thematic analysis and automatic coding of comments using AI [3].
- **Andor iQ3** is designed for multi-dimensional image acquisition in microscopy, featuring a workflow-oriented interface for complex imaging protocols in fields like cell biology [4].
- For researchers in fields like cancer biology, constructing and analyzing **signal transduction pathways** is a key task. This often involves using specialized systems biology tools and databases (e.g., KEGG, Reactome, STRING) to generate networks from high-throughput "omics" data [6].

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